Part 1: Mechanistic Foundations of 4-Butyl-Benzamidine

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Compound of Interest	
Compound Name:	*4-Butyl-benzamidine*
CAS No.:	*28456-39-5*
Cat. No.:	*B1622143*

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4-Butyl-benzamidine is a potent, reversible competitive inhibitor of trypsin-like serine proteases. Its efficacy is entirely dependent on the electrostatic interaction between its amidine moiety and the S1 specificity pocket of the target enzyme[1].

The amidine group of **4-butyl-benzamidine** has a highly basic predicted pKa of ~12.25 ()[2]. At physiological pH (7.0–8.0), the inhibitor is fully protonated, existing as a cation. This positive charge acts as an electrostatic anchor, forming a critical salt bridge with the negatively charged aspartate residue (e.g., Asp189) at the bottom of the protease's S1 pocket[3].

However, binding is a two-way street. Constant-pH molecular dynamics (CpH-MD) simulations () have demonstrated that the protonation state of the enzyme's catalytic triad—specifically His57—heavily dictates the entry pathway and binding stability of benzamidine derivatives[4]. Therefore, pH fluctuations do not just affect the inhibitor; they fundamentally alter the target's receptivity.

Part 2: Troubleshooting Guides & FAQs

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Q1: Why does **4-butyl-benzamidine** completely lose inhibitory activity when my assay buffer drops to pH 4.5? Is the compound degrading? A1: No, the compound is chemically stable at acidic pH. The binding failure is due to target protonation. At pH 4.5, the Asp189 residue (pKa ~4.1) and the catalytic His57 (pKa ~6.8) in trypsin-like proteases become protonated ()[5]. The neutralization of Asp189 eliminates the negative charge required to attract the cationic **4-butyl-benzamidine**. Furthermore, a positively charged His57 creates electrostatic repulsion, blocking the inhibitor from accessing the S1 pocket[3].

Q2: I am running an assay at pH 9.5. Will the inhibitor still work? A2: Yes, but with important caveats. Because the pKa of **4-butyl-benzamidine** is ~12.25[2], the amidine group remains fully protonated and active at pH 9.5. However, the intrinsic activity of your target serine protease may decline at this pH due to the deprotonation of the N-terminal isoleucine, which is required to maintain the active conformation. You must isolate the inhibitor's effect from the enzyme's pH sensitivity using a self-validating control (see Protocol below).

Q3: How do I remove **4-butyl-benzamidine** from my purified protein sample after an assay? A3: Because benzamidine binding is strictly pH-dependent, you can exploit this dynamic using affinity chromatography or dialysis. While optimal binding to the enzyme occurs at pH 8.0, you can force the dissociation of benzamidine derivatives by dropping the buffer pH to 3.0–4.0. This protonates the enzyme's active site, breaks the salt bridge, and allows the inhibitor to be washed away ()[6].

Part 3: Quantitative Data Presentation

To easily compare how pH shifts impact both the inhibitor and the target enzyme, refer to the following state-matrix table:

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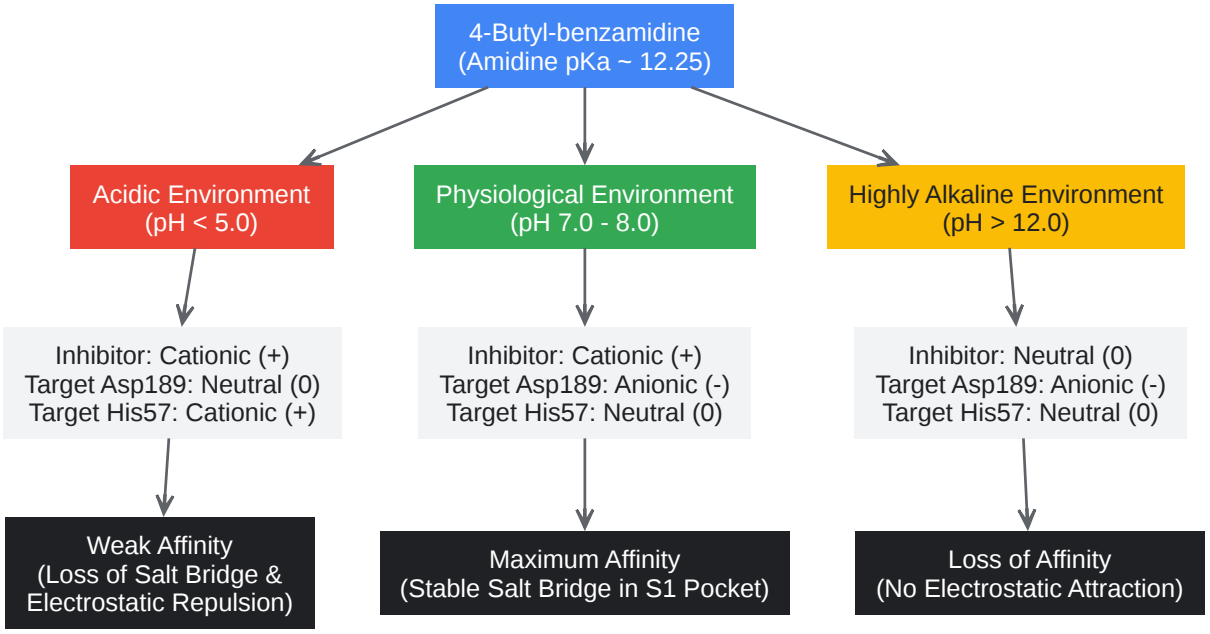
Assay pH	4-Butyl-Benzamidine State	Target S1 Pocket (Asp189)	Target Catalytic Triad (His57)	Resulting Binding Affinity
pH < 5.0	Fully Protonated (+1)	Neutralized (0)	Protonated (+1)	Very Low (Electrostatic Repulsion)
pH 7.0 - 8.0	Fully Protonated (+1)	Deprotonated (-1)	Neutral (0)	Maximum (Stable Salt Bridge)
pH 9.5 - 10.5	Fully Protonated (+1)	Deprotonated (-1)	Neutral (0)	High (Binding maintained)
pH > 12.5	Deprotonated (0)	Deprotonated (-1)	Neutral (0)	Very Low (Loss of Electrostatic Anchor)

Part 4: Logical Workflow Visualization



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Caption: Logical relationship between pH, **4-Butyl-benzamidine** protonation, and serine protease binding.

Part 5: Self-Validating Experimental Protocol

To accurately determine the IC50 of **4-butyl-benzamidine** across different pH ranges, you must account for the enzyme's inherent pH sensitivity. This protocol utilizes a self-validating normalization step to ensure changes in activity are attributed to the inhibitor's binding kinetics, not enzyme denaturation.

Step-by-Step Methodology: pH-Dependent IC50 Profiling

- Universal Buffer Preparation: Prepare an AMT buffer system (100 mM Acetic Acid, 100 mM MES, 100 mM Tris). This specific tri-buffer system maintains a constant ionic strength across a broad pH range (pH 4.0 to 10.0), ensuring that ionic strength fluctuations do not act as a confounding variable. Adjust aliquots to your desired pH points using HCl or NaOH.

- Enzyme Baseline Validation (Self-Validation Step): Causality: Serine proteases lose intrinsic activity at pH extremes[5]. If you do not establish a baseline, you cannot tell if the inhibitor worked or if the enzyme simply denatured. Action: Incubate your target protease (e.g., 10 nM Trypsin) in each pH buffer without the inhibitor. Add your chromogenic substrate (e.g., BAPNA) and measure the uninhibited velocity (Vmax,pH). This value represents 100% activity for that specific pH.

- Inhibitor Titration: Prepare a 10-point serial dilution of **4-butyl-benzamidine** ranging from 0.1 µM to 1000 µM in the matched pH buffers.

- Incubation & Reaction Initiation: Mix the enzyme with the inhibitor dilutions and incubate for 15 minutes at 25°C to allow the system to reach binding equilibrium. Initiate the reaction by adding the substrate at a concentration equal to its Kmat that specific pH.

- Kinetic Measurement & Normalization: Monitor the absorbance (e.g., 405 nm for BAPNA cleavage) continuously for 10 minutes. Calculate the initial velocity (Vi) for each well. Normalize the data by dividing the inhibited velocity by the specific baseline velocity established in Step 2: % Activity = (V_i / V_{max, pH}) * 100

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- Data Analysis: Plot the % Activity against the log concentration of **4-butyl-benzamidine** and fit the data to a standard 4-parameter logistic (4PL) curve to determine the true, pH-adjusted IC50.

Part 6: References

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